

# A Comprehensive Technical Guide on the Physicochemical Properties of beta-Isatropic Acid

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## Compound of Interest

Compound Name: *beta-Isatropic acid*

Cat. No.: *B1658104*

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Disclaimer: Experimental data on **beta-Isatropic acid** is limited in publicly available scientific literature. The following guide provides computed data from established chemical databases, supplemented with generalized experimental protocols and information on related compounds to serve as a reference for research and development.

## Introduction

**beta-Isatropic acid**, systematically known as (1S,4S)-4-phenyl-2,3-dihydro-1H-naphthalene-1,4-dicarboxylic acid, is a dicarboxylic acid derivative of a partially saturated naphthalene core. Its chemical structure suggests potential applications in medicinal chemistry and materials science, where naphthalene-based compounds are of significant interest. This document aims to provide a detailed overview of its known physicochemical properties and general methodologies for their experimental determination.

## Physicochemical Properties

Quantitative data for **beta-Isatropic acid** is primarily based on computational models. These predicted values offer a valuable starting point for experimental design and characterization.

Property	Value	Source
IUPAC Name	(1S,4S)-4-phenyl-2,3-dihydro-1H-naphthalene-1,4-dicarboxylic acid	PubChem[1]
Molecular Formula	C <sub>18</sub> H <sub>16</sub> O <sub>4</sub>	PubChem[1]
Molecular Weight	296.3 g/mol	PubChem[1]
XLogP3 (Computed)	2.9	PubChem[1]
Hydrogen Bond Donors	2	PubChem[1]
Hydrogen Bond Acceptors	4	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Exact Mass	296.10485899 Da	PubChem[1]
Topological Polar Surface Area	74.6 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	22	PubChem[1]
CAS Number	596-56-5	PubChem[1]

Note: Experimental values for properties such as melting point, boiling point, solubility, and pKa are not readily available in the surveyed literature.

## General Experimental Protocols for Physicochemical Characterization

The following are generalized protocols that can be adapted for the experimental determination of the key physicochemical properties of **beta-Isatropic acid**.

### 3.1. Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity.

- Apparatus: Capillary tubes, thermometer, and a melting point apparatus (e.g., Thiele tube or digital melting point device).

- Procedure:
  - A small, finely powdered sample of the dry compound is packed into a capillary tube sealed at one end.
  - The capillary tube is placed in the heating block of the melting point apparatus along with a thermometer.
  - The sample is heated gradually, and the temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point range.

### 3.2. Boiling Point Determination

As **beta-Isatropic acid** is a solid at room temperature, its boiling point is expected to be high and may be accompanied by decomposition. Determination would likely be performed under reduced pressure.

- Apparatus: Small-scale distillation apparatus or a Thiele tube setup, heat source, thermometer, and a vacuum source if determining boiling point at reduced pressure.
- Procedure (Capillary Method):
  - A small amount of the substance is placed in a fusion tube.
  - A capillary tube, sealed at one end, is inverted and placed into the fusion tube.
  - The setup is heated until a steady stream of bubbles emerges from the open end of the capillary tube.
  - The heat source is removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

### 3.3. Solubility Determination

Solubility is determined by adding a solute to a solvent until saturation is reached at a specific temperature.

- Apparatus: Vials, analytical balance, a constant temperature bath, and an analytical method for concentration measurement (e.g., UV-Vis spectroscopy or HPLC).
- Procedure:
  - An excess amount of **beta-Isatropic acid** is added to a known volume of the solvent (e.g., water, ethanol, DMSO).
  - The mixture is agitated in a constant temperature bath for a sufficient time to reach equilibrium.
  - The saturated solution is filtered to remove any undissolved solid.
  - The concentration of the dissolved solute in the filtrate is determined using a suitable analytical technique. The solubility of carboxylic acids in organic solvents can be influenced by the presence of water.

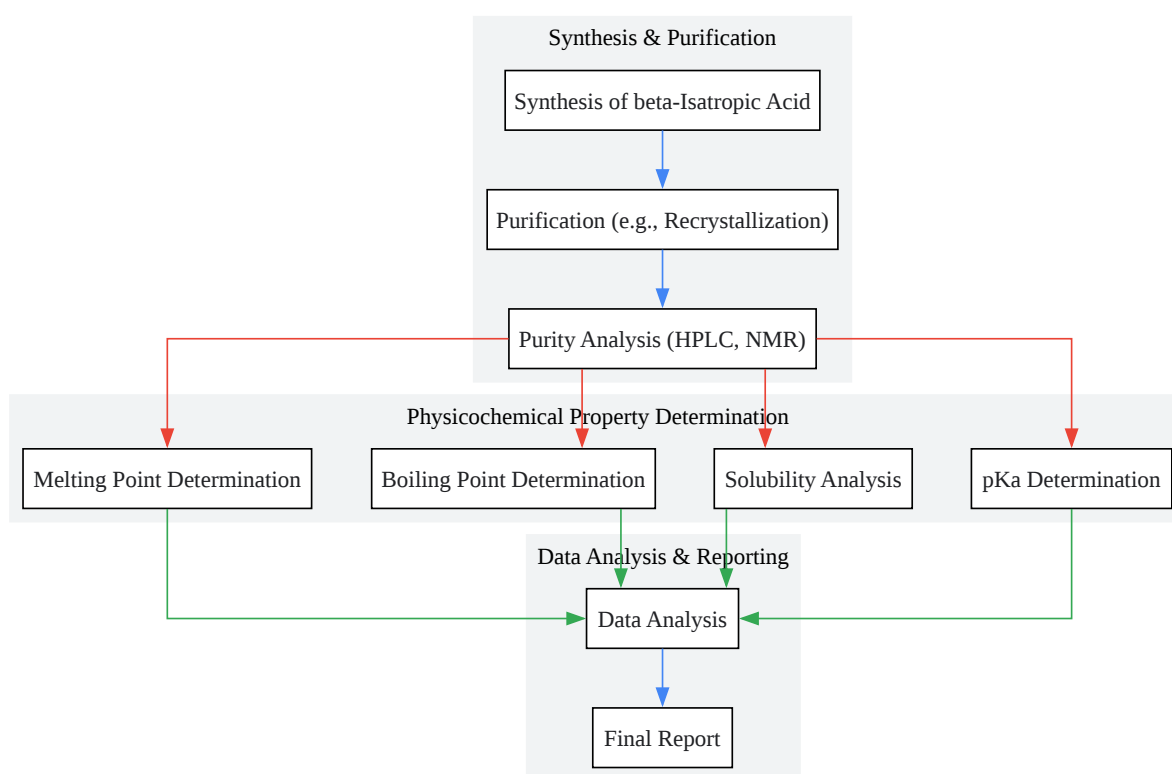
### 3.4. pKa Determination

The acid dissociation constant (pKa) is a measure of the acidity of a compound.

- Apparatus: pH meter, burette, beaker, and a standardized solution of a strong base (e.g., NaOH).
- Procedure (Potentiometric Titration):
  - A known amount of **beta-Isatropic acid** is dissolved in a suitable solvent (often a co-solvent system like water-ethanol).
  - A standardized solution of NaOH is gradually added to the acidic solution.
  - The pH of the solution is measured after each addition of the base.
  - A titration curve is generated by plotting the pH versus the volume of base added.
  - The pKa can be determined from the pH at the half-equivalence point(s) on the titration curve.

## Workflow for Physicochemical Characterization

The following diagram illustrates a general workflow for the experimental determination of the physicochemical properties of a solid organic acid like **beta-Isatropic acid**.



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## References

- 1. m.youtube.com [m.youtube.com]
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